

An In-depth Technical Guide to the Magnetic Properties of Ni-Y Intermetallics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *nickel;yttrium*

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This technical guide provides a comprehensive overview of the magnetic properties of nickel-yttrium (Ni-Y) intermetallic compounds. The following sections detail the synthesis, characterization, and magnetic behavior of various Ni-Y phases, with a focus on quantitative data and experimental methodologies.

Introduction to Ni-Y Intermetallics

The binary system of nickel (Ni) and yttrium (Y) forms a series of intermetallic compounds, each exhibiting distinct physical and magnetic properties. Yttrium, being a non-magnetic rare-earth element, allows for the direct investigation of the magnetic behavior of nickel in different chemical and structural environments. The magnetic properties of these compounds are primarily dictated by the Ni 3d electron band and its hybridization with the Y 4d and 5s bands. Generally, the Ni-Y intermetallics are not strongly magnetic at room temperature, with magnetic ordering, if present, occurring at low temperatures.

Synthesis of Ni-Y Intermetallics

The synthesis of high-purity, single-phase Ni-Y intermetallic compounds is crucial for accurate magnetic characterization. The most common and effective method for preparing these alloys is arc melting.

Experimental Protocol: Arc Melting

Objective: To synthesize polycrystalline Ni-Y intermetallic compounds of desired stoichiometry.

Materials and Equipment:

- High-purity Ni (99.99% or higher) and Y (99.9% or higher) metals
- Arc furnace equipped with a non-consumable tungsten electrode and a water-cooled copper hearth
- High-purity argon gas (99.999% or higher)
- Vacuum pumping system
- Analytical balance

Procedure:

- **Stoichiometric Weighing:** Accurately weigh the high-purity Ni and Y metals in the desired atomic ratios (e.g., 1:1 for NiY, 2:1 for Ni₂Y, etc.).
- **Furnace Preparation:** Place the weighed metals on the water-cooled copper hearth of the arc furnace.
- **Purging:** Evacuate the furnace chamber to a high vacuum (typically $< 10^{-3}$ mbar) and then backfill with high-purity argon gas. This process is repeated several times to minimize the presence of oxygen and other reactive gases.
- **Melting:** Strike an arc between the tungsten electrode and the metal charge to melt the constituents. The molten metals are kept in a molten state for a sufficient duration to ensure homogenization.
- **Homogenization:** To ensure compositional homogeneity, the resulting alloy button is flipped and re-melted multiple times (typically 3-5 times).
- **Annealing (Optional):** For some phases, a subsequent annealing step in a vacuum-sealed quartz tube at a specific temperature for an extended period (e.g., several days to weeks) may be necessary to promote the formation of a single-phase, well-ordered crystal structure.

- Characterization: The crystal structure and phase purity of the synthesized compounds are confirmed using X-ray Diffraction (XRD).

Magnetic Properties of Ni-Y Intermetallic Compounds

The magnetic properties of Ni-Y intermetallics are highly dependent on their stoichiometry and crystal structure. The primary magnetic behaviors observed in this system are Pauli paramagnetism and weak itinerant ferromagnetism.

YNi₅: An Exchange-Enhanced Pauli Paramagnet

YNi₅ is the most extensively studied compound in the Ni-Y series and is a classic example of an exchange-enhanced Pauli paramagnet.^{[1][2]} In Pauli paramagnetism, the application of an external magnetic field causes a small alignment of the spins of the conduction electrons, resulting in a weak, temperature-independent positive magnetic susceptibility. The "exchange-enhanced" nature of YNi₅ signifies that the electron-electron interactions amplify this paramagnetic response.^[1]

Key Magnetic Parameters for YNi₅:

- Magnetic Susceptibility (χ): The magnetic susceptibility of YNi₅ is positive and weakly dependent on temperature at higher temperatures.^{[2][3]} At low temperatures (below 10 K), the susceptibility follows a T^2 dependence.^[3]
- Magnetic Moment: As a paramagnet, YNi₅ does not possess a spontaneous magnetic moment. However, a small magnetic moment can be induced by an external magnetic field.^{[1][4]}

Y₂Ni₇: A Weak Itinerant Ferromagnet

Y₂Ni₇ exhibits weak itinerant ferromagnetism, a state where the magnetic moments are carried by delocalized (itinerant) electrons and the overall magnetic ordering is weak.^{[5][6][7]} This is in contrast to magnetism arising from localized atomic moments.

Key Magnetic Parameters for Y₂Ni₇:

- Curie Temperature (T_C): Y_2Ni_7 undergoes a ferromagnetic transition at a Curie temperature of approximately 53-60 K.[5][6]
- Magnetic Moment: The spontaneous magnetic moment in Y_2Ni_7 is very small, on the order of 0.06 to 0.11 μ_B per Ni atom.[5] Theoretical calculations have shown that the magnetic moments on the different crystallographic sites of Ni vary.[5]

Other Ni-Y Intermetallics: YNi , YNi_2 , and YNi_3

Detailed quantitative magnetic data for YNi , YNi_2 , and YNi_3 is less abundant in the literature compared to YNi_5 and Y_2Ni_7 . However, based on the trends observed in the Ni-Y system and related compounds, they are generally expected to be weak paramagnets or to exhibit weak magnetic ordering at very low temperatures. It has been noted that in compounds with compositions close to Y_2Ni_7 , variations in nickel content can lead to significant changes in the saturation moment with little effect on the Curie temperature.[8]

Experimental Characterization of Magnetic Properties

The precise determination of the magnetic properties of Ni-Y intermetallics relies on sensitive measurement techniques.

Experimental Protocol: Vibrating Sample Magnetometry (VSM)

Objective: To measure the magnetization of a material as a function of an applied magnetic field and temperature.

Equipment:

- Vibrating Sample Magnetometer (VSM)
- Cryostat for low-temperature measurements
- Sample holder (e.g., a quartz or brass rod)

Procedure:

- **Sample Preparation:** A small, regularly shaped piece of the synthesized Ni-Y intermetallic is mounted onto the sample holder.
- **Measurement Setup:** The sample holder is inserted into the VSM, placing the sample within the detection coils and the region of the applied magnetic field.
- **Temperature Control:** The temperature of the sample is controlled using the cryostat.
- **Magnetization vs. Field (M-H) Measurement:** At a fixed temperature, the external magnetic field is swept from a maximum positive value to a maximum negative value and back, while the magnetization of the sample is recorded. This generates a hysteresis loop for ferromagnetic materials or a linear response for paramagnetic materials.
- **Magnetization vs. Temperature (M-T) Measurement:** The magnetization is measured as a function of temperature under a constant applied magnetic field. This is typically done under two conditions:
 - **Zero-Field-Cooled (ZFC):** The sample is cooled in the absence of a magnetic field, after which a small field is applied, and the magnetization is measured upon warming.
 - **Field-Cooled (FC):** The sample is cooled in the presence of a magnetic field, and the magnetization is measured upon warming or cooling.

Experimental Protocol: Neutron Diffraction

Objective: To determine the magnetic structure of a material, including the magnitude and orientation of the magnetic moments on the individual atoms.^{[9][10][11][12][13]}

Equipment:

- Neutron diffractometer at a research reactor or spallation source
- Cryostat for low-temperature measurements
- Sample container (e.g., a vanadium can)

Procedure:

- **Sample Preparation:** A powdered sample of the Ni-Y intermetallic is loaded into the sample container.
- **Data Collection:** The sample is placed in the neutron beam, and the scattered neutrons are detected at various angles to produce a diffraction pattern. Data is collected at temperatures above and below any suspected magnetic ordering temperature.
- **Data Analysis:**
 - The diffraction pattern collected above the ordering temperature is used to refine the crystal structure of the material.
 - The diffraction pattern collected below the ordering temperature contains both nuclear and magnetic scattering contributions. By subtracting the nuclear scattering (determined from the high-temperature data), the magnetic scattering can be isolated.
 - The magnetic scattering pattern is then analyzed to determine the arrangement (ferromagnetic, antiferromagnetic, etc.) and magnitude of the magnetic moments on the Ni atoms.

Summary of Quantitative Magnetic Data

The following tables summarize the available quantitative magnetic data for various Ni-Y intermetallic compounds.

Compound	Magnetic Ordering Type	Ordering Temperature (K)	Magnetic Moment (μ_B /Ni atom)	Reference(s)
YNi	Not well-documented	-	-	
YNi ₂	Not well-documented	-	-	
YNi ₃	Ferromagnetic	-	-	[14]
YNi ₅	Exchange-Enhanced Pauli Paramagnet	N/A	No spontaneous moment	[1][2][3]
Y ₂ Ni ₇	Weak Itinerant Ferromagnet	53 - 60	0.06 - 0.11	[5][6][7]

Compound	Magnetic Susceptibility (χ)	Measurement Conditions	Reference(s)
YNi ₅	Positive, weakly temperature-dependent	High Temperature	[2][3]
YNi ₅	Follows T ² dependence	T < 10 K	[3]

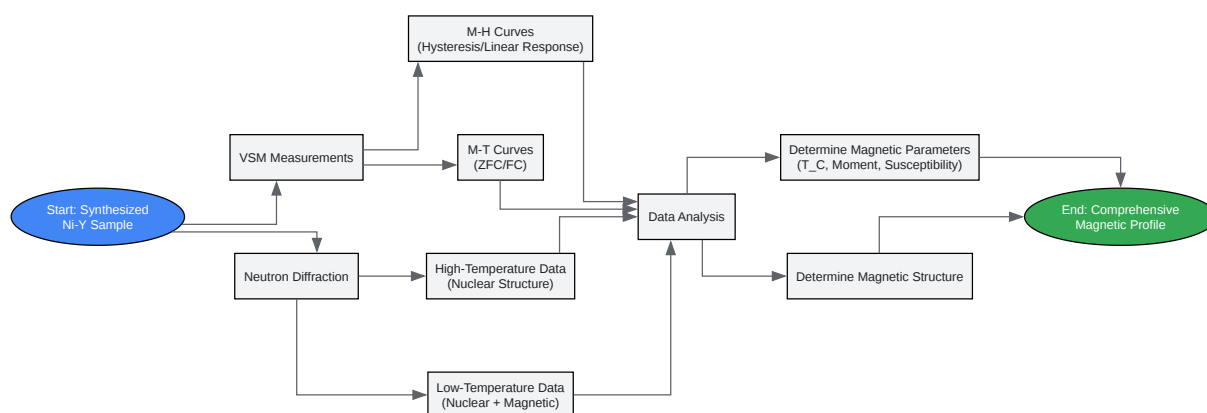
Logical and Experimental Workflows

The following diagrams illustrate the logical flow of synthesis and characterization of Ni-Y intermetallics.



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Fig. 1: Synthesis Workflow for Ni-Y Intermetallics.



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Fig. 2: Magnetic Characterization Workflow.

Conclusion

The magnetic properties of Ni-Y intermetallics are characterized by weak magnetic responses, primarily Pauli paramagnetism and weak itinerant ferromagnetism. YNi₅ stands out as a well-studied exchange-enhanced Pauli paramagnet, while Y₂Ni₇ is a weak itinerant ferromagnet with a low Curie temperature. The magnetic behavior of other Ni-Y compounds like YNi, YNi₂, and YNi₃ is less documented and presents an area for further investigation. The synthesis and characterization of these materials require careful control of stoichiometry and purity, with arc melting being the preferred synthesis route and VSM and neutron diffraction serving as essential characterization techniques. This guide provides a foundational understanding and detailed protocols for researchers venturing into the study of these fascinating materials.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Magnetic Properties of Ni-Y Intermetallics]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13782475#magnetic-properties-of-ni-y-intermetallics>]

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